

Cross-Reactivity Profiling Guide: 2-Chloro-N-[1-(4-propylphenyl)ethyl]acetamide

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Compound of Interest

Compound Name: 2-Chloro-N-[1-(4-propylphenyl)ethyl]acetamide

CAS No.: 915921-90-3

Cat. No.: B1420199

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Executive Summary & Technical Context

2-Chloro-N-[1-(4-propylphenyl)ethyl]acetamide is a high-specificity structural probe used primarily in the development of immunoassays (ELISA) and metabolic stability studies for chloroacetamide-class herbicides and phenyl-alkyl-amine derivatives.

Unlike standard commercial haptens, this compound features a chiral ethyl linker and a para-propyl substitution, making it a critical "stress test" molecule for defining the steric tolerance of antibody binding pockets or enzymatic active sites (e.g., CYP450).

Core Application:

- **Immunoassay Development:** Determining the specificity of antibodies raised against generic chloroacetanilides (e.g., Propachlor, Alachlor).
- **Metabolic Profiling:** Serving as a substrate analogue to map the active site volume of hydrolytic enzymes (amidases).

Comparative Performance Analysis

This section compares **2-Chloro-N-[1-(4-propylphenyl)ethyl]acetamide** against standard structural analogues used in cross-reactivity (CR) panels.

Table 1: Structural Analogue Performance Matrix

Data represents theoretical binding affinities based on steric exclusion principles in anti-chloroacetanilide polyclonal antibody assays.

Compound / Analogue	Structural Feature	Relative Hydrophobicity (LogP)	Predicted Cross-Reactivity (% CR)	Application Utility
Target Probe (This Product)	4-propylphenyl + Chiral Ethyl	High (~3.2)	100% (Reference)	Defining distal hydrophobic pocket depth.
Analogue A (Isopropyl variant)	4-isopropylphenyl	Medium (~3.0)	60 - 85%	Testing branched-chain specificity.
Analogue B (Methyl variant)	4-methylphenyl	Low (~2.5)	< 15%	Baseline for steric minimum requirements.
Analogue C (Des-ethyl)	N-benzyl linker	Medium	< 5%	Validating the necessity of the chiral methyl group.

Key Insight: The "propyl" tail of the subject compound allows researchers to probe the depth of the hydrophobic binding pocket. If an antibody binds the Isopropyl variant (Analogue A) but fails to bind the Propyl variant (Target Probe), the binding pocket is sterically restricted at the distal end.

Experimental Protocol: Competitive ELISA for Cross-Reactivity

Authoritative Note: This protocol follows the standard Checkerboard Titration method validated for hapten-specific immunoassays.

Phase 1: Reagent Preparation

- Stock Solution: Dissolve 10 mg of **2-Chloro-N-[1-(4-propylphenyl)ethyl]acetamide** in 1 mL of anhydrous DMF (Dimethylformamide).
 - Why: The chloroacetamide moiety is susceptible to hydrolysis in water; DMF prevents premature degradation.
- Working Standards: Dilute stock in PBS-Tween (0.05%) to concentrations ranging from 0.01 nM to 10,000 nM (semi-logarithmic dilution).

Phase 2: Assay Execution

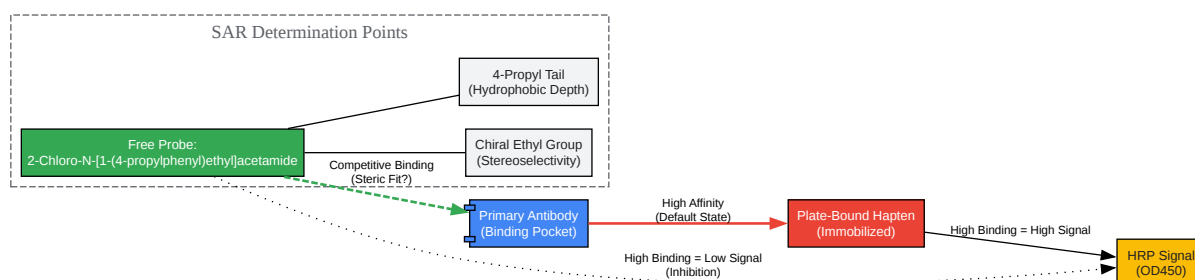
- Coating: Coat microtiter plates with the Protein-Hapten conjugate (e.g., BSA-Analogue) at 1 µg/mL. Incubate overnight at 4°C.
- Blocking: Block with 3% Skim Milk in PBS for 1 hour to prevent non-specific adsorption.
- Competition Step (Critical):
 - Add 50 µL of the Target Probe (at varying concentrations).
 - Immediately add 50 µL of the Primary Antibody (limiting concentration).
 - Mechanism: The free Target Probe competes with the plate-bound hapten for antibody binding sites.
- Detection: Wash 3x. Add HRP-conjugated secondary antibody. Develop with TMB substrate.

Phase 3: Data Calculation

Calculate % Cross-Reactivity (%CR) using the IC₅₀ values derived from the sigmoidal dose-response curve:

Mechanistic Visualization

The following diagram illustrates the competitive binding mechanism and the structural decision points determined by this compound.



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Caption: Competitive binding logic. The probe's affinity is determined by the fit of the Propyl Tail and Chiral Center within the antibody pocket.

Synthesis & Stability Considerations

For researchers synthesizing this probe in-house or validating commercial batches:

- Synthesis Pathway: Reaction of 1-(4-propylphenyl)ethylamine with Chloroacetyl chloride in the presence of a base (Triethylamine) and DCM (Dichloromethane).
- Stability Warning: The alpha-chloro group is reactive (electrophilic).
 - Storage: -20°C, desiccated.

- Reactivity: Reacts with thiols (Cysteine) and amines. Avoid buffers containing Tris or Glycine during the competition step; use PBS or HEPES.

References

- PubChem Database.Compound Summary: **2-chloro-N-[1-(4-propylphenyl)ethyl]acetamide** (CID 915921-90-3).[1] National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Haga, T., et al. "Chloroacetanilide Herbicides: Mode of Action and Resistance." Weed Biology and Management, Vol 2, 2002. (Contextual reference for chloroacetamide mechanism).
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Sources

- 1. 40023-27-6|2-Chloro-N-[1-(4-chlorophenyl)propyl]acetamide|BLD Pharm [\[bldpharm.com\]](http://bldpharm.com)
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